

Chemical properties of mercurous nitrate solutions

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Compound of Interest

Compound Name: Mercurous ion

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An In-depth Technical Guide to the Chemical Properties of Mercurous Nitrate Solutions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of mercurous nitrate, $\text{Hg}_2(\text{NO}_3)_2$, solutions. It is intended to serve as a critical resource for professionals in research and development who utilize mercury compounds in their work. This document details the compound's physical and chemical characteristics, stability, key reactions, and relevant experimental protocols, presenting quantitative data in accessible formats and illustrating complex processes through detailed diagrams.

Physical and Chemical Properties

Mercurous nitrate, also known as mercury(I) nitrate, is an inorganic compound that typically exists as the dihydrate, $\text{Hg}_2(\text{NO}_3)_2 \cdot 2\text{H}_2\text{O}$.^[1] It is a white, crystalline solid that is sensitive to light.^{[2][3][4]}

Table 1: Physical and Chemical Constants of Mercurous Nitrate

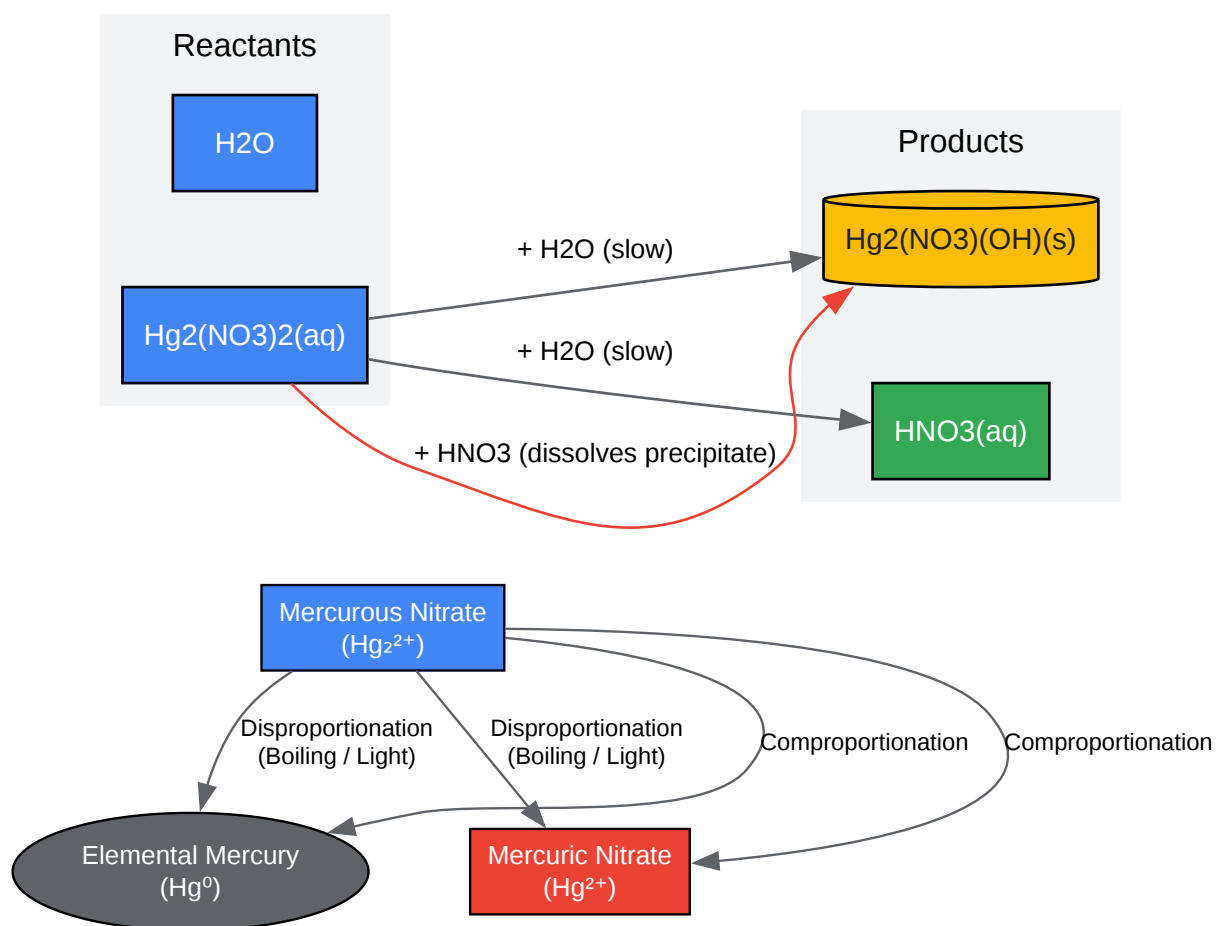
Property	Value	Source
Molecular Formula	$\text{Hg}_2(\text{NO}_3)_2$	[5]
Molecular Weight	525.19 g/mol (anhydrous)	[1]
Appearance	White, efflorescent crystals	[1][3]
Odor	Slight odor of nitric acid	[1][2]
Density	4.78 g/cm ³ (dihydrate)	[1][6]
Melting Point	70 °C (decomposes)	[2][3][6]
Solubility	Soluble in small amounts of warm water, but hydrolyzes in larger amounts.[2] Soluble in dilute nitric acid.[7] Its solubility in water containing 1% HNO_3 is 7.7%.[3]	

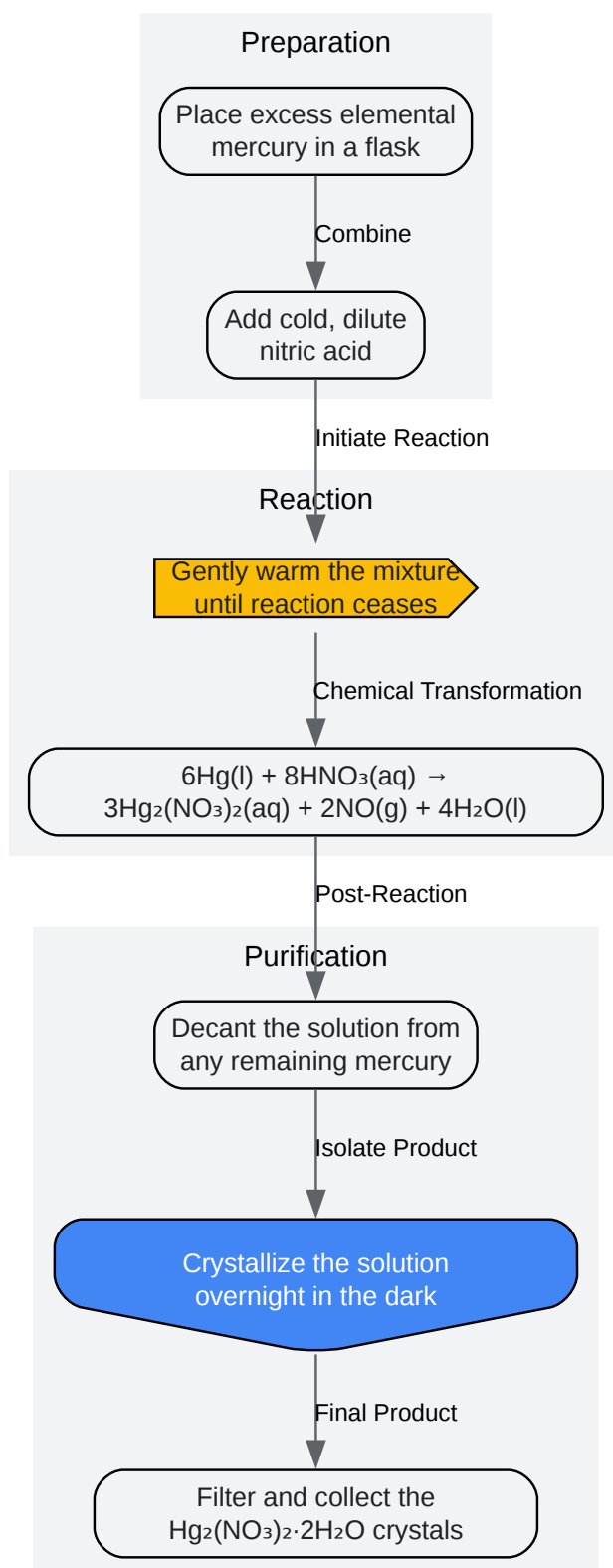
Stability and Key Reactions in Aqueous Solution

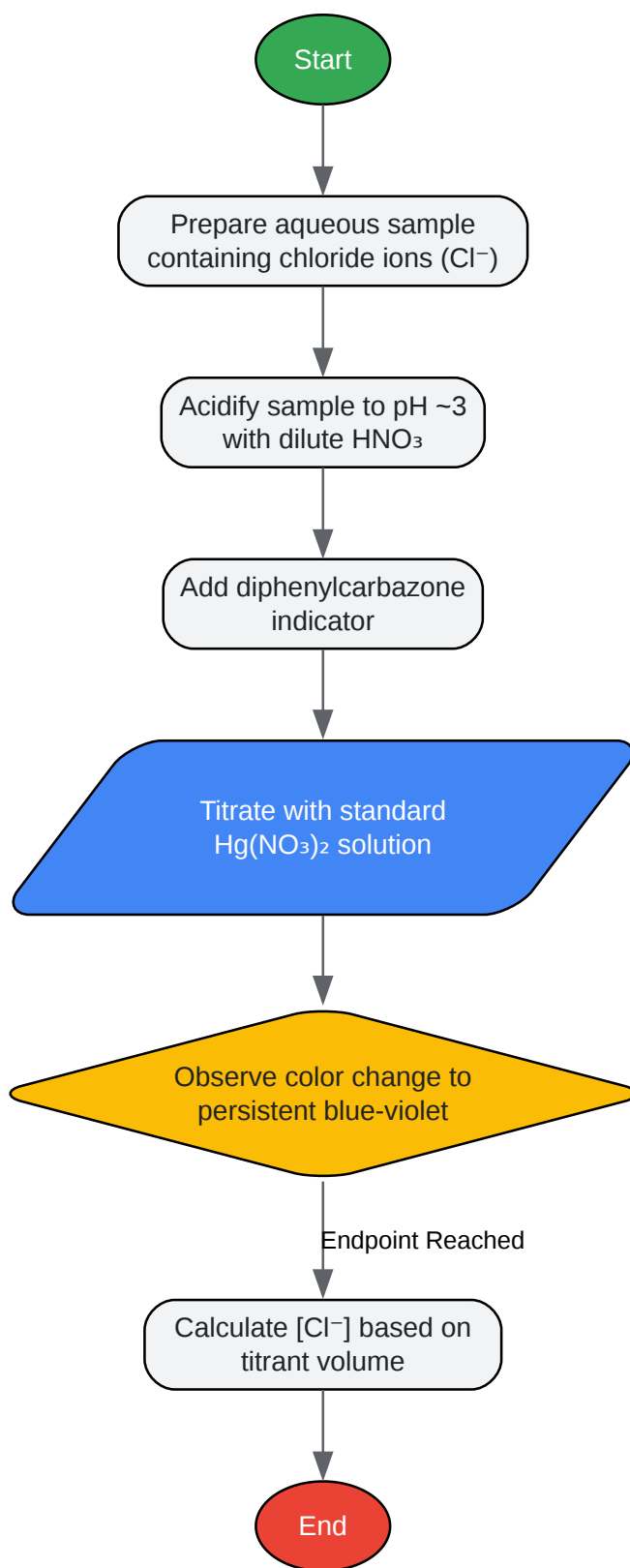
Solutions of mercurous nitrate are complex and their stability is governed by several key equilibria: hydrolysis, disproportionation, and comproportionation.

Hydrolysis

Mercurous nitrate solutions are acidic due to a slow reaction with water, which results in the formation of a yellow precipitate of a basic salt, $\text{Hg}_2(\text{NO}_3)(\text{OH})$. [5] To prevent hydrolysis and maintain a stable solution, a certain amount of nitric acid must be present. [8] The hydrolysis reaction is reversible, and the addition of nitric acid can redissolve the basic salt precipitate. [5]







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